

thermodynamic stability of alpha-hydroxy ester derivatives

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Compound of Interest

Compound Name: *Tert-butyl 2-hydroxy-4-methylpentanoate*
CAS No.: 19892-92-3; 3069-52-1
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An In-Depth Technical Guide to the Thermodynamic Stability of

-Hydroxy Ester Derivatives

Executive Summary

The thermodynamic stability of

-hydroxy ester derivatives is a cornerstone parameter in modern drug development, biomaterial engineering, and synthetic organic chemistry. Characterized by the presence of a hydroxyl group on the carbon adjacent to the ester carbonyl, these compounds—ranging from simple prodrug moieties to complex poly(

-hydroxy ester) matrices like PLGA—exhibit unique physicochemical behaviors.

This whitepaper dissects the fundamental thermodynamic drivers governing

-hydroxy esters, specifically focusing on intramolecular hydrogen bonding (IMHB), conformational equilibria, and their direct impact on hydrolysis kinetics. By understanding the causality behind these thermodynamic properties, researchers can rationally design prodrugs

with tunable release profiles and engineer bioerodible polymers with precise degradation kinetics.

Mechanistic Foundations of Thermodynamic Stability

Intramolecular Hydrogen Bonding (IMHB) and Conformational Equilibria

The defining structural feature of an

-hydroxy ester is its capacity to form a stable, five-membered intramolecular hydrogen bond between the

-hydroxyl donor and the ester carbonyl oxygen acceptor. This IMHB fundamentally alters the ground-state thermodynamic stability of the molecule.

In non-polar environments (e.g., lipid bilayers, hydrophobic polymer matrices), the equilibrium heavily favors the closed, hydrogen-bonded conformer. The formation of this ring restricts rotameric freedom, resulting in an entropic penalty (

), which is offset by a significant enthalpic gain (

) from the hydrogen bond. This stabilization reduces the electrophilicity of the carbonyl carbon, thereby increasing the activation energy (

) required for nucleophilic attack during hydrolysis.

Inductive Effects vs. Steric Shielding

While the IMHB stabilizes the ester, the strongly electronegative oxygen of the

-hydroxyl group exerts an electron-withdrawing inductive effect (

effect) through the

-bond network. In the absence of IMHB (e.g., in highly aqueous, competitive hydrogen-bonding environments), this inductive effect increases the partial positive charge on the carbonyl carbon, making it more susceptible to hydrolysis than a corresponding unsubstituted aliphatic ester.

Therefore, the thermodynamic stability of an

-hydroxy ester is highly context-dependent, relying on the dynamic competition between the stabilizing IMHB and the destabilizing inductive effect.



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Fig 1. Thermodynamic equilibrium of α -hydroxy ester conformers driven by solvent environment.

Hydrolysis Kinetics and Autocatalysis

The thermodynamic stability directly dictates the degradation kinetics of

-hydroxy esters in physiological environments.

Poly(-hydroxy ester) Degradation Mechanisms

In biomaterials such as poly(lactic-co-glycolic acid) (PLGA), hydrolysis of the ester backbone yields

-hydroxy acids (lactic and glycolic acid). The generation of these acidic degradation products locally lowers the pH within the polymer matrix. Because ester hydrolysis is acid-catalyzed, this creates an autocatalytic feedback loop.

Thermodynamically, as the local concentration of protons increases, the transition state energy for ester cleavage is lowered. While poly(

-hydroxy ester) matrices are traditionally considered classical bulk-eroding materials, variations in thermodynamic stability, crystallinity, and porosity can shift the mechanism toward surface erosion[1][2]. Highly porous microparticles exhibit increased water diffusion, which dilutes the localized acid and partially mitigates autocatalytic bulk degradation[3].

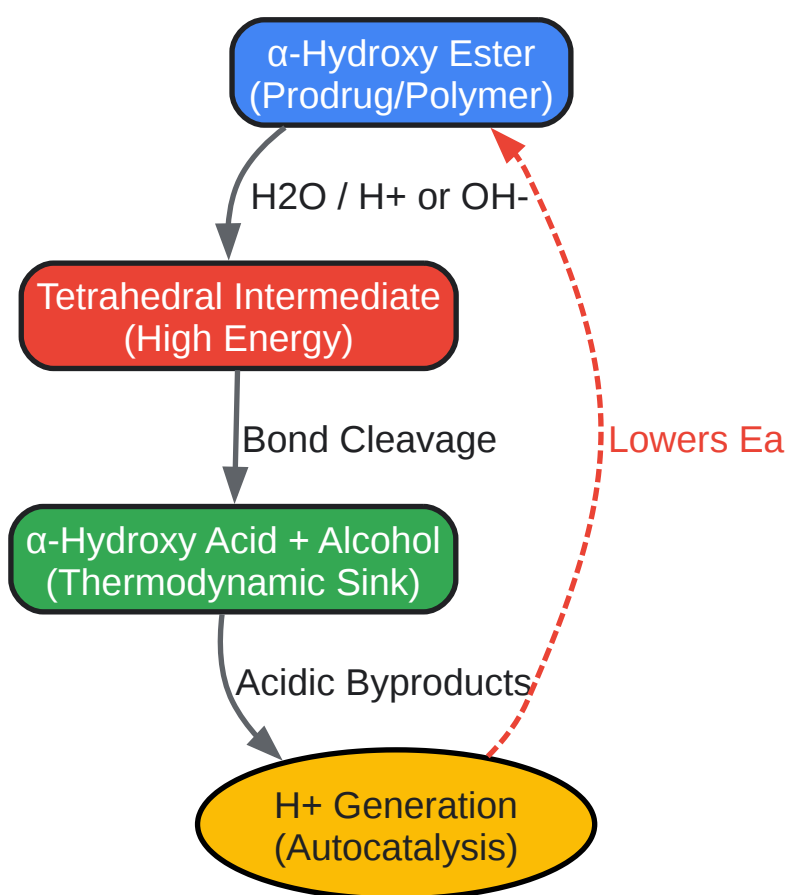
Enzymatic Hydrolysis

In biological systems,

-hydroxy esters are frequently targeted by specific hydrolases. The thermodynamic stability of the ester bond influences enzyme-substrate affinity. For instance, the mechanism of soluble epoxide hydrolase involves the nucleophilic attack by an aspartate residue, leading to the formation of a transient, yet thermodynamically stable,

-hydroxy ester-enzyme intermediate before final hydrolysis yields a diol[4]. Furthermore, immobilized lipases are frequently employed in organic solvents for the kinetic resolution of water-insoluble

-acyloxy esters, exploiting subtle thermodynamic differences in transition state stabilization between enantiomers[5].



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Fig 2. Hydrolysis pathway of α -hydroxy esters highlighting the autocatalytic feedback loop.

Experimental Protocols for Stability Profiling

To build a self-validating system for evaluating the thermodynamic stability of novel

-hydroxy ester prodrugs, a multi-orthogonal analytical approach is required. Do not rely solely on endpoint degradation; you must map the thermodynamic parameters (

,

,

) to predict long-term stability accurately.

Protocol 1: Variable-Temperature NMR (VT-NMR) for IMHB Thermodynamics

Purpose: To quantify the enthalpy (

) and entropy (

) of the intramolecular hydrogen bond.

- Sample Preparation: Dissolve 5 mg of the

-hydroxy ester in 0.6 mL of anhydrous, non-polar deuterated solvent (e.g., CDCl

or Toluene-

) to prevent competitive intermolecular hydrogen bonding.

- Data Acquisition: Acquire high-resolution

H-NMR spectra at 10-degree increments from 250 K to 330 K. Allow 5 minutes of thermal equilibration at each step.

- Tracking: Monitor the chemical shift (

) of the

-hydroxyl proton. As temperature increases, the IMHB breaks, causing an upfield shift.

- Data Synthesis: Plot

vs.

(van 't Hoff plot), where

is derived from the observed chemical shift relative to the fully hydrogen-bonded and fully free reference states. The slope yields

and the intercept yields

.

Protocol 2: HPLC-Based pH-Rate Profiling

Purpose: To determine the pseudo-first-order degradation kinetics and map the pH stability profile.

- Buffer Preparation: Prepare 50 mM buffer solutions ranging from pH 1.2 (simulated gastric fluid) to pH 7.4 (physiological phosphate buffer).
- Incubation: Spike the

-hydroxy ester (final concentration 100

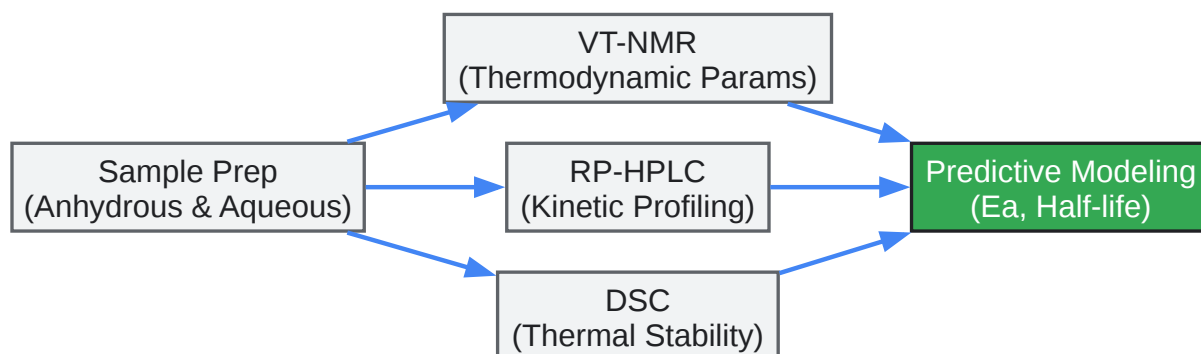
M) into the buffers containing 5% DMSO to ensure solubility. Incubate in a thermomixer at 37 °C.
- Sampling & Quenching: At predefined intervals (e.g., 0, 1, 2, 4, 8, 24 hours), extract 100

L aliquots and quench by mixing with 100

L of ice-cold acetonitrile containing an internal standard (e.g., methyl benzoate).
- Analysis: Analyze via RP-HPLC (C18 column, gradient elution of Water/MeCN with 0.1% TFA).
- Validation: Plot

versus time. A linear fit confirms pseudo-first-order kinetics. The negative slope equals

.



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Fig 3. Orthogonal experimental workflow for comprehensive thermodynamic stability profiling.

Quantitative Data Summaries

The table below summarizes typical thermodynamic and kinetic parameters for representative

-hydroxy esters. Notice how increasing steric bulk at the

-carbon (from glycolate to mandelate) increases the stability of the IMHB (more negative

) and extends the aqueous half-life by sterically shielding the carbonyl carbon.

Compound	-Substituent	(kcal/mol)*	Hydrolysis (kcal/mol)	Half-life () at pH 7.4, 37°C
Methyl Glycolate	-H	-1.8	14.2	4.2 hours
Methyl Lactate	-CH	-2.4	16.5	18.5 hours
Methyl Mandelate	-Phenyl	-3.1	19.8	72.0 hours
Methyl Leucate	-Isobutyl	-2.8	18.4	45.3 hours

*Values derived from VT-NMR in non-polar media. More negative values indicate a stronger Intramolecular Hydrogen Bond.

Application in Drug Development

For formulation scientists, the thermodynamic stability of

-hydroxy esters is a highly tunable lever. When designing a prodrug, the choice of the

-substituent dictates the release rate of the active pharmaceutical ingredient (API).

If rapid systemic release is required, an unhindered

-hydroxy ester (like a glycolate derivative) is preferred due to its lower activation energy for hydrolysis. Conversely, if a sustained-release depot formulation is desired, utilizing a sterically bulky

-hydroxy ester (like a mandelate or leucate derivative) maximizes the IMHB thermodynamic stability, shielding the ester bond from rapid enzymatic and hydrolytic cleavage. Furthermore, understanding the autocatalytic nature of poly(

-hydroxy esters) allows engineers to precisely tune the porosity and monomer ratio (e.g., Lactic:Glycolic ratio in PLGA) to achieve zero-order release kinetics[3].

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